

Application Notes and Protocols for 2-Butyloctanoic Acid in Detergent Compositions

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Compound of Interest

Compound Name: *2-Butyloctanoic acid*

Cat. No.: B1328923

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Introduction

2-Butyloctanoic acid, a C12 branched-chain fatty acid also known as a Guerbet acid, is a versatile ingredient in the formulation of detergent compositions. Its unique branched structure imparts desirable properties, positioning it as a valuable component in a range of cleaning products. In detergent formulations, **2-butyloctanoic acid** and its salts (soaps) can function as anionic surfactants, co-surfactants, emulsifiers, and foam modifiers.^{[1][2][3]} This document provides detailed application notes and experimental protocols for evaluating the performance of **2-butyloctanoic acid** in detergent systems.

Key Applications and Functionalities

2-Butyloctanoic acid is utilized in detergent compositions for several key functions:

- Primary and Secondary Surfactancy: As a fatty acid, it can be neutralized to form a soap, which acts as an anionic surfactant. It is effective at reducing the surface tension of water, allowing for the penetration of fabric and the removal of soils.
- Emulsification: It aids in the dispersion of oil and water, which is crucial for removing greasy stains.^[3]

- **Foam Modification:** It can be used to modulate the foam profile of a detergent, contributing to foam stability.[1]
- **Viscosity Control:** In liquid detergents, it can influence the viscosity of the final product.[1]
- **Enhanced Mildness:** Formulations containing **2-butyloctanoic acid** may exhibit improved mildness compared to those with linear fatty acids.[1]

Physicochemical Properties

A summary of the key physicochemical properties of **2-butyloctanoic acid** is presented in Table 1.

Property	Value	Reference
CAS Number	27610-92-0	[1][4]
Molecular Formula	C ₁₂ H ₂₄ O ₂	[1][2]
Molecular Weight	200.32 g/mol	[1][2][5]
Appearance	Colorless liquid	[4][6]
Boiling Point	230 °C	[4][5]
Density	0.887 g/mL at 25 °C	[1][5]
Flash Point	113 °C	[1][5]
Solubility	Poor in water (2.2 mg/L at 20°C)	[6]

Performance Evaluation Protocols

To assess the efficacy of **2-butyloctanoic acid** in a detergent formulation, a series of standardized tests can be employed. The following protocols outline the methodologies for evaluating key performance indicators.

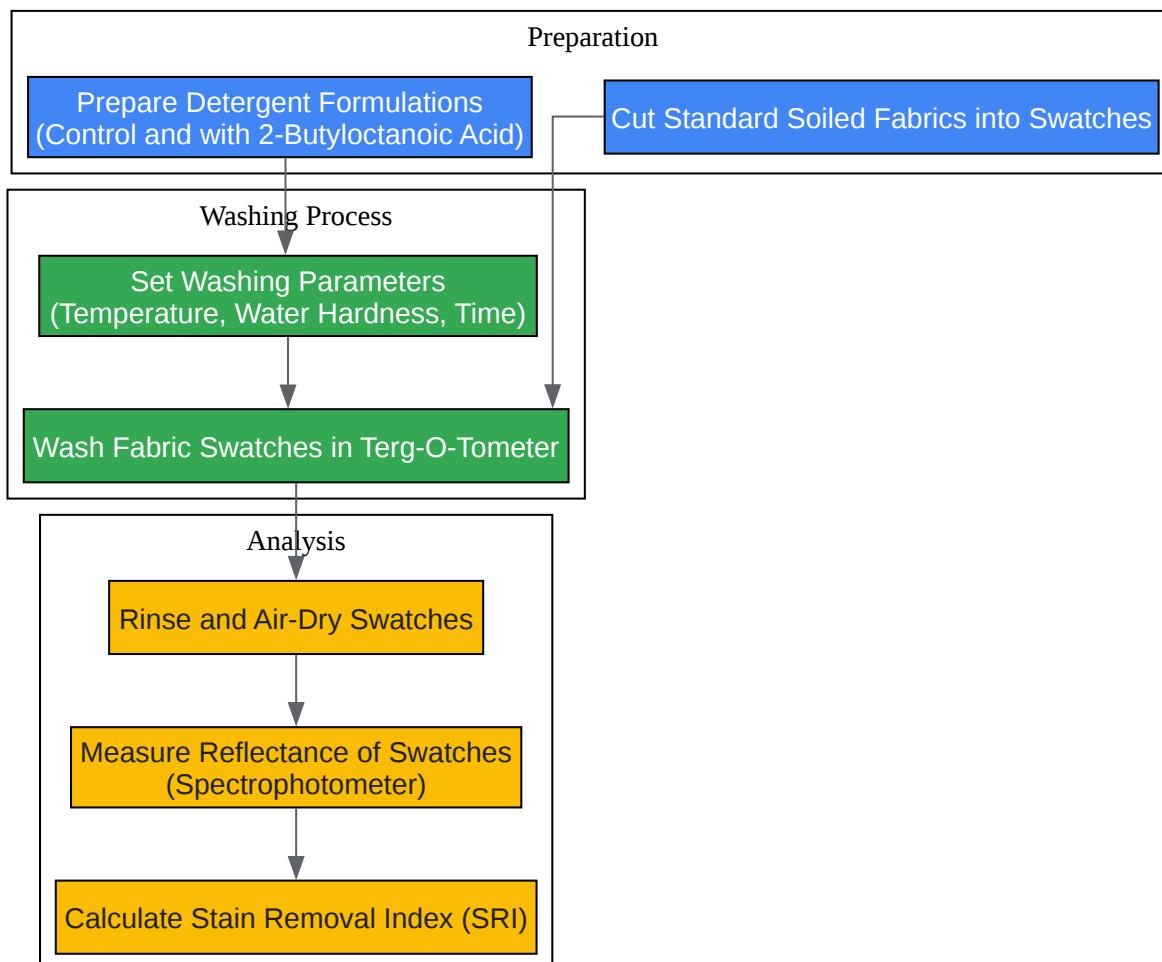
Protocol 1: Evaluation of Cleaning Performance

This protocol is designed to measure the stain removal efficiency of a detergent containing **2-butyloctanoic acid** on standardized soiled fabrics.

1. Materials and Equipment:

- Standard soiled test fabrics (e.g., from wfk Testgewebe GmbH or similar suppliers)
- Terg-O-Tometer or a laboratory-scale washing machine
- Spectrophotometer or colorimeter for reflectance measurements
- Base detergent formulation (without **2-butyloctanoic acid**)
- **2-Butyloctanoic acid**
- Standard laboratory glassware and balances

2. Experimental Workflow:



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Caption: Workflow for evaluating the cleaning performance of **2-butyloctanoic acid**.

3. Procedure:

- Prepare a control detergent formulation and formulations with varying concentrations of **2-butyloctanoic acid** (e.g., 1%, 2%, 5% w/w).

- Cut standardized soiled fabric swatches (e.g., blood, milk, cocoa, red wine, oil) to a consistent size.
- Measure the initial reflectance of the unwashed swatches using a spectrophotometer.
- Set the washing parameters in the Terg-O-Tometer (e.g., 40°C, medium water hardness, 20-minute wash cycle).
- Add the detergent dosage and fabric swatches to the Terg-O-Tometer pots and initiate the wash cycle.
- After washing, rinse the swatches thoroughly with deionized water and allow them to air-dry in the dark.
- Measure the final reflectance of the washed swatches.
- Calculate the Stain Removal Index (SRI) for each stain.

4. Data Presentation:

The results should be presented in a tabular format for easy comparison.

Table 2: Illustrative Cleaning Performance Data for a Detergent with **2-Butyloctanoic Acid**

Stain Type	SRI of Control Detergent	SRI with 2% 2-Butyloctanoic Acid
Blood	75	78
Milk/Cocoa	80	83
Red Wine	65	68
Used Motor Oil	70	75

Note: The data in this table is for illustrative purposes only and does not represent actual experimental results.

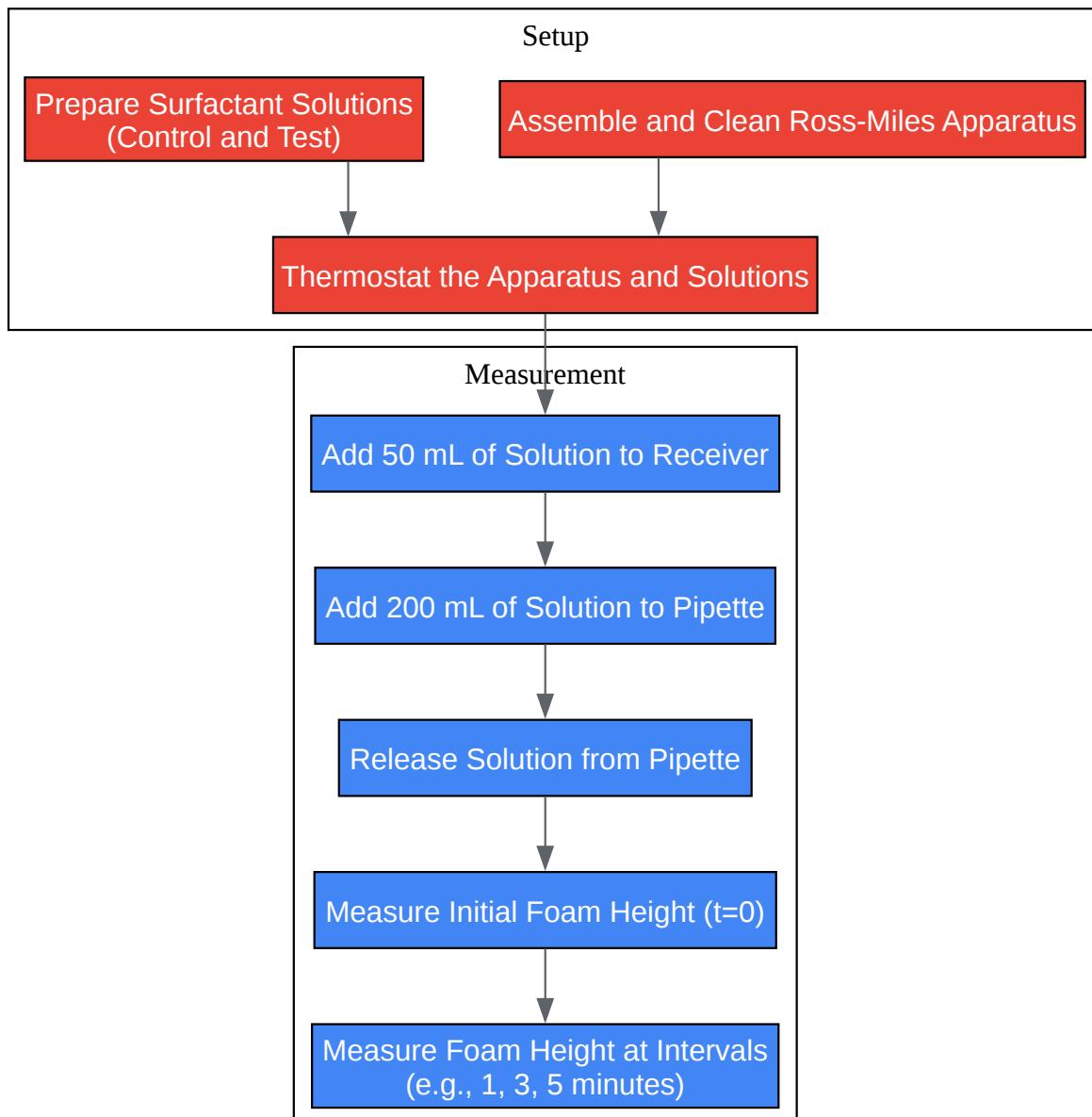
Protocol 2: Evaluation of Foaming Properties (Ross-Miles Method)

This protocol, based on ASTM D1173, is used to determine the foaming characteristics of a detergent solution containing **2-butyloctanoic acid**.^[7]

1. Materials and Equipment:

- Ross-Miles foam apparatus
- Volumetric flasks and pipettes
- Surfactant solutions (control and with **2-butyloctanoic acid**) at specified concentrations
- Distilled or deionized water of a specific hardness
- Thermometer and stopwatch

2. Experimental Workflow:



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Caption: Workflow for evaluating foaming properties using the Ross-Miles method.

3. Procedure:

- Prepare aqueous solutions of the control detergent and the detergent containing **2-butyloctanoic acid** at a specified concentration (e.g., 0.1% w/v) and water hardness.
- Ensure the Ross-Miles apparatus is clean and vertically aligned.
- Pour 50 mL of the test solution into the receiver.
- Pipette 200 mL of the same solution into the dropping funnel/pipette.
- Allow the solution from the funnel to run into the receiver, starting the stopwatch as the flow begins.
- Record the initial foam height at the moment the funnel is empty.
- Record the foam height at specified time intervals (e.g., 1, 3, and 5 minutes) to assess foam stability.

4. Data Presentation:

Table 3: Illustrative Foaming Profile of a Detergent with **2-Butyloctanoic Acid**

Time (minutes)	Foam Height of Control (mm)	Foam Height with 2% 2-Butyloctanoic Acid (mm)
0	150	145
1	135	138
3	110	125
5	90	115

Note: The data in this table is for illustrative purposes only and does not represent actual experimental results.

Protocol 3: Evaluation of Viscosity Modification

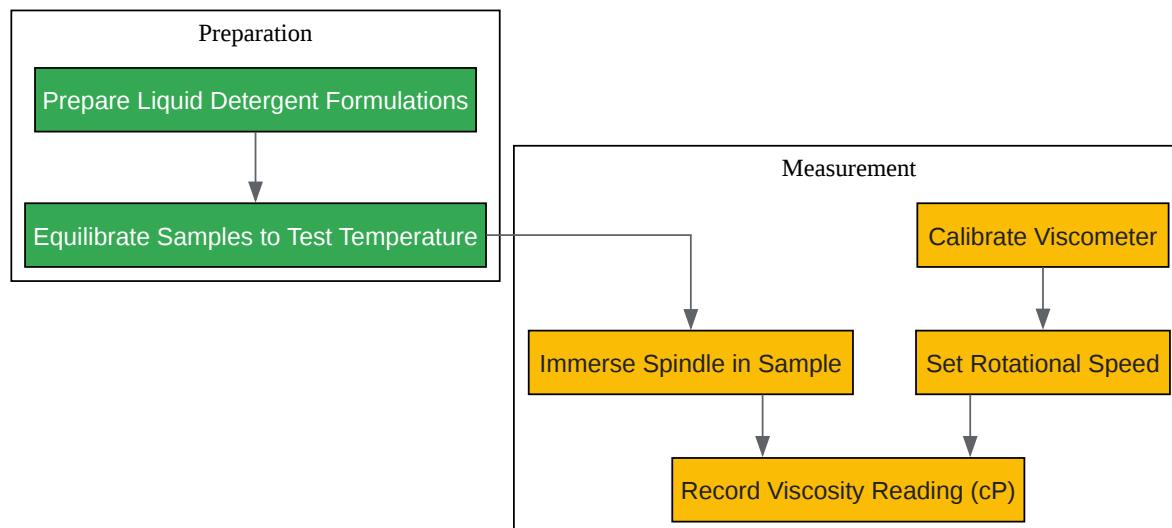
This protocol describes the measurement of the viscosity of a liquid detergent formulation containing **2-butyloctanoic acid**.

1. Materials and Equipment:

- Brookfield viscometer or a similar rotational viscometer
- Appropriate spindle for the expected viscosity range
- Beakers and a temperature-controlled water bath

- Liquid detergent formulations (control and with **2-butyloctanoic acid**)

2. Experimental Workflow:



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Caption: Workflow for evaluating the viscosity of liquid detergent formulations.

3. Procedure:

- Prepare a control liquid detergent and formulations with varying concentrations of **2-butyloctanoic acid**.
- Place the samples in a temperature-controlled bath to equilibrate to the desired temperature (e.g., 25°C).
- Select the appropriate spindle and rotational speed for the viscometer based on the expected viscosity.
- Immerse the spindle into the sample to the marked level.
- Allow the reading to stabilize before recording the viscosity in centipoise (cP).

4. Data Presentation:

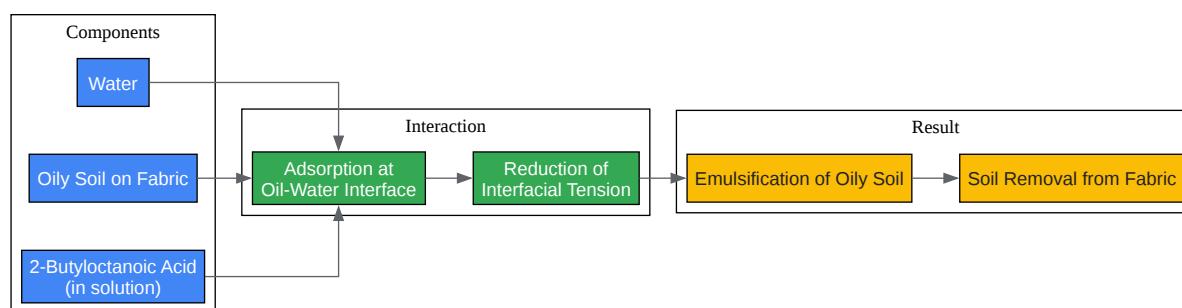
Table 4: Illustrative Viscosity Data for a Liquid Detergent with **2-Butyloctanoic Acid**

Concentration of 2-Butyloctanoic Acid (% w/w)	Viscosity at 25°C (cP)
0 (Control)	350
1	400
2	480
5	650

Note: The data in this table is for illustrative purposes only and does not represent actual experimental results.

Signaling Pathways and Mechanisms of Action

In the context of detergency, the primary mechanism of action for **2-butyloctanoic acid** (as a soap) is through the reduction of surface and interfacial tension. This is a physical, rather than a biological, signaling pathway.



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Caption: Mechanism of soil removal by **2-butyloctanoic acid** in a detergent system.

Conclusion

2-Butyloctanoic acid is a multifunctional ingredient that can enhance the performance of detergent compositions. Its branched structure offers potential benefits in terms of cleaning, foam control, and viscosity modification. The protocols outlined in this document provide a framework for the systematic evaluation of these properties, enabling formulators to optimize their detergent products for specific applications. Further research into the synergistic effects of **2-butyloctanoic acid** with other detergent components is warranted to fully elucidate its potential in modern cleaning formulations.

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